(2S)-4,6-Dioxopipecolic Acid: Technical Guide and Properties

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Compound of Interest

Compound Name:	*(2S)-4,6-dioxopiperidine-2-carboxylic Acid*
CAS No.:	*872521-99-8*
Cat. No.:	*B2885015*

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Executive Summary

(2S)-4,6-dioxopipecolic acid (Systematic name: **(2S)-4,6-dioxopiperidine-2-carboxylic acid**) is a highly functionalized non-proteinogenic amino acid derivative. Structurally, it features a piperidine ring with a carboxylic acid at the C2 position, a ketone at C4, and a lactam carbonyl at C6. This unique 4-ketolactam scaffold serves as a critical intermediate in the asymmetric synthesis of polyhydroxylated alkaloids, NMDA receptor antagonists, and conformationally constrained peptidomimetics.

Its "dioxo" designation refers to the oxidation state at positions 4 and 6, distinguishing it from the more common 4-oxopipecolic acid. The compound exists in equilibrium with its enol tautomers, influencing its reactivity and stability in solution.

Chemical Identity and Nomenclature[1][2]

Precise identification is crucial due to the existence of positional isomers (e.g., 2,6-dioxopiperidine-4-carboxylic acid).

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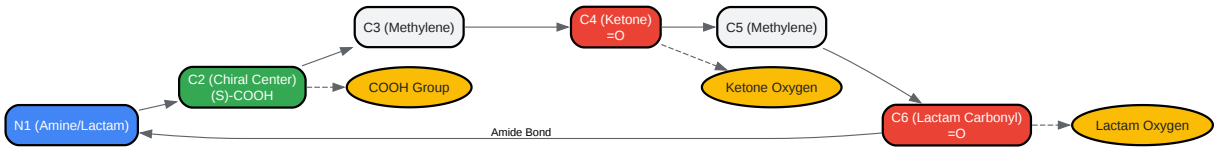
Property	Detail
Common Name	(2S)-4,6-dioxopipecolic acid
IUPAC Name	(2S)-4,6-dioxopiperidine-2-carboxylic acid
CAS Number	Not Widely Indexed (See Note 1)
MDL Number	MFCD13178899
Molecular Formula	$C_6H_7NO_4$
Molecular Weight	157.13 g/mol
Chiral Center	C2 (S-configuration)
Structural Class	Cyclic Amino Acid / Glutarimide Derivative

> *Note 1 (CAS Availability): While the specific CAS for the (2S)-enantiomer is not standard in public registries, the compound is identified in chemical catalogs (e.g., Namiki Shoji) under the MDL number MFCD13178899. Researchers should reference this MDL or the systematic IUPAC name when sourcing. The racemic or achiral aromatic precursor (4,6-dihydroxypicolinic acid) has distinct CAS numbers (e.g., 22323-80-4).*

Structural Visualization

The molecule features a six-membered nitrogenous ring.[1] The C6 carbonyl, adjacent to the nitrogen, forms a lactam (cyclic amide), while the C4 carbonyl is a ketone.

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Figure 1: Connectivity of (2S)-4,6-dioxopipecolic acid showing the 4-ketone and 6-lactam positions.

Physicochemical Properties[2][3]

Understanding the physical behavior of (2S)-4,6-dioxopipecolic acid is essential for isolation and reaction planning.

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Property	Value / Description	Implication
Physical State	Solid (Crystalline powder)	Stable for storage; hygroscopic potential due to polarity.
Solubility	High in H_2O, MeOH, DMSO; Low in Hexane, Et_2O	Use polar solvents for reactions; extraction requires n-butanol or ethyl acetate/acid.
Acidity (pKa)	pKa_1 (COOH) ≈ 3.5 pKa_2 (NH/Lactam) > 15	The C2-COOH is acidic. The lactam NH is not basic; it is weakly acidic (pKa ~17).
Tautomerism	Keto-Enol Equilibrium	The C4 ketone can enolize towards C3 or C5. The C6 lactam is stable but can form lactim (minor).
Stability	Moderate	Susceptible to decarboxylation under harsh thermal conditions (beta-keto acid analog behavior is minimized by ring strain, but still possible).

Tautomeric Equilibrium

The "4,6-dioxo" system allows for resonance stabilization. In aqueous solution, the keto form dominates, but in the presence of bases, the enolate forms are reactive nucleophiles.

Synthesis and Biosynthetic Context

(2S)-4,6-dioxopipecolic acid is typically accessed via synthetic oxidation or cyclization rather than direct isolation from natural sources, although it mimics biosynthetic intermediates of carbapenem antibiotics.

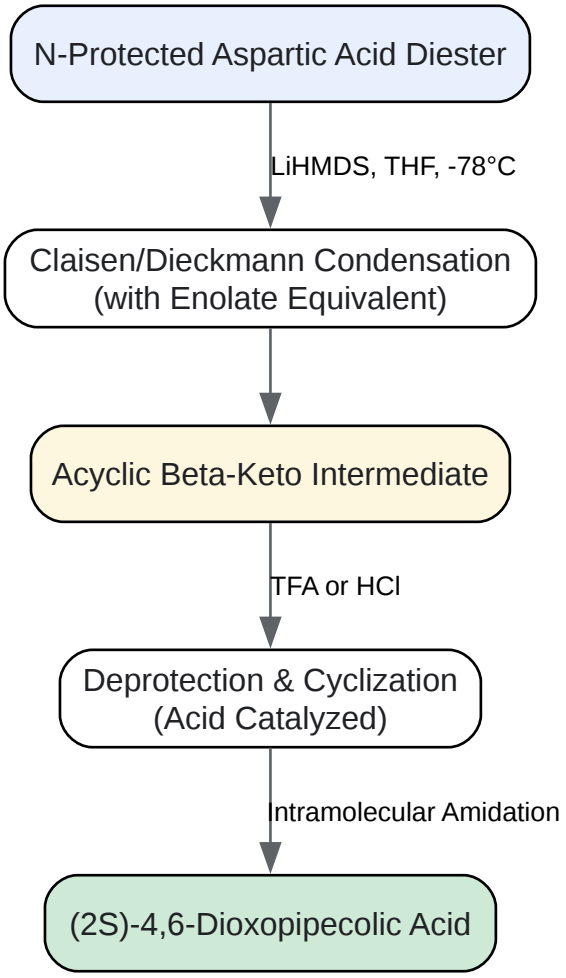
Synthetic Protocol: Dieckmann Condensation Approach

A common route involves the Dieckmann condensation of aspartic acid or glutamic acid derivatives.

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Step-by-Step Methodology:

- Starting Material: N-protected L-aspartic acid diester (e.g., N-Boc-L-Asp(OMe)-OMe).
- Chain Extension: Reaction with a lithium enolate (e.g., tert-butyl acetate) to form a beta-keto ester intermediate.
- Cyclization: Acid-catalyzed deprotection and cyclization yields the 4,6-dioxo piperidine ring.
- Isolation: Purification via ion-exchange chromatography or crystallization from ethanol/ether.



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Figure 2: General synthetic strategy for accessing the 4,6-dioxopipecolic acid scaffold.

Applications in Drug Development[3]

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Scaffold for Peptidomimetics

The rigid piperidine ring constrains the conformational space of the amino acid, making it an excellent beta-turn mimetic. By incorporating (2S)-4,6-dioxopipecolic acid into peptide chains, researchers can lock peptides into bioactive conformations, enhancing affinity for GPCRs or proteases.

Synthesis of 4-Hydroxypipecolic Acids

Stereoselective reduction of the C4 ketone yields (2S,4S)-4-hydroxypipecolic acid or its (2S,4R) diastereomer. These are key components of:

- Palicirene: An inhibitor of biological pathways.
- Palytoxin: A complex marine toxin.
- Carbapenem Antibiotics: Precursors for the pyrrolidine/piperidine ring systems.

NMDA Receptor Antagonism

Derivatives of pipecolic acid, particularly those with polar substituents at C4 and C6, show affinity for the NMDA receptor glycine site. The 4,6-dioxo motif allows for further functionalization (e.g., reductive amination) to tune this activity.

Experimental Handling & Safety

Storage and Stability

- Temperature: Store at -20°C.
- Atmosphere: Inert gas (Argon/Nitrogen) recommended to prevent moisture absorption and oxidation.
- Reconstitution: Dissolve in DMSO or Water immediately prior to use.

Safety Profile (Predicted)

- GHS Classification: Warning.[2]
- Hazards: H315 (Skin Irritation), H319 (Eye Irritation), H335 (Respiratory Irritation).[2]

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- Handling: Use standard PPE (Gloves, Goggles, Lab Coat). Work within a fume hood.

References

- Namiki Shoji Co., Ltd. (2020). Building Blocks Catalogue: **(2S)-4,6-dioxopiperidine-2-carboxylic acid**. Retrieved from (MDL: MFCD13178899).
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